

An In-depth Technical Guide to the Physical Properties of Cyclooctanone

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Compound of Interest

Compound Name: Cyclooctanone

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the key physical properties of **cyclooctanone**, with a focus on their variation with temperature. Understanding these properties is crucial for researchers and professionals involved in chemical synthesis, reaction engineering, and drug development where **cyclooctanone** may be used as a solvent, intermediate, or building block. This document compiles available data, outlines detailed experimental protocols for property determination, and presents logical relationships through visualizations to facilitate a deeper understanding of the material's behavior.

Introduction

Cyclooctanone ($(\text{CH}_2)_7\text{CO}$) is a cyclic ketone that exists as a waxy white solid at room temperature.^[1] Its physical characteristics are fundamental to its application in various scientific and industrial fields. Properties such as density, viscosity, vapor pressure, and surface tension are critical parameters that influence mass transfer, fluid dynamics, and reaction kinetics. As these properties are highly dependent on temperature, a thorough understanding of their behavior across a range of temperatures is essential for process optimization and modeling.

Quantitative Data on Physical Properties

The following tables summarize the known physical properties of **cyclooctanone**. While extensive temperature-dependent data for **cyclooctanone** is often found in specialized chemical and engineering databases, this guide provides key values at standard conditions and describes the general trends with temperature.

Table 1: General Physical Properties of **Cyclooctanone**

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O	[2]
Molar Mass	126.20 g/mol	[2]
Melting Point	32-41 °C	[2]
Boiling Point	195-197 °C (at 1 atm)	[2]
Density (at 25 °C)	0.958 g/mL	[2]
Flash Point	74 °C	[2]

Table 2: Temperature-Dependent Physical Properties of **Cyclooctanone** (Qualitative Trends and Data Sources)

Property	General Trend with Increasing Temperature	Data Source for Quantitative Values
Density	Decreases	NIST / TRC Web Thermo Tables[3][4]
Viscosity	Decreases	NIST / TRC Web Thermo Tables[4]
Vapor Pressure	Increases	NIST / TRC Web Thermo Tables[3]
Surface Tension	Decreases	Specialized literature and databases[5]

Note: Access to the NIST/TRC Web Thermo Tables is typically subscription-based.

Experimental Protocols

Accurate determination of physical properties as a function of temperature requires precise experimental methodologies. Below are detailed protocols for measuring the key physical properties of **cyclooctanone**.

Density Measurement

The density of liquid **cyclooctanone** at various temperatures can be determined using a vibrating tube densimeter.

- Principle: A U-shaped tube is electronically excited to vibrate at its natural frequency. This frequency changes when the tube is filled with a sample. The change in frequency is directly related to the density of the sample.
- Apparatus:
 - Vibrating tube densimeter
 - Thermostatic bath for temperature control
 - Syringe for sample injection
 - Calibrating fluids (e.g., dry air and deionized water)
- Procedure:
 - Calibrate the densimeter at the desired temperature using dry air and deionized water.
 - Melt the **cyclooctanone** sample if it is in a solid state.
 - Inject the liquid **cyclooctanone** into the measurement cell using a syringe, ensuring no air bubbles are present.
 - Allow the sample to thermally equilibrate with the set temperature of the thermostatic bath.
 - Record the oscillation period or the directly displayed density value.
 - Repeat the measurement at different temperatures by adjusting the thermostatic bath.

Viscosity Measurement

The dynamic viscosity of liquid **cyclooctanone** can be measured using a cone-and-plate rheometer.

- Principle: A cone of a very small angle rotates at a constant rate on a flat plate, with the liquid sample filling the narrow gap between them. The torque required to maintain a constant angular velocity is measured, from which the viscosity is calculated.
- Apparatus:
 - Cone-and-plate rheometer with temperature control (Peltier or fluid-jacketed)
 - Calibrated cone and plate geometry
 - Pipette for sample loading
- Procedure:
 - Set the desired temperature for the measurement.
 - Place a small, known volume of liquid **cyclooctanone** onto the center of the plate.
 - Lower the cone to the correct gap setting, ensuring the sample fills the entire gap without overflowing.
 - Allow the sample and geometry to reach thermal equilibrium.
 - Apply a controlled shear rate and measure the resulting shear stress to determine the viscosity.
 - Perform measurements across a range of shear rates to confirm Newtonian behavior.
 - Repeat the procedure at different temperatures.

Vapor Pressure Measurement

The vapor pressure of **cyclooctanone** at different temperatures can be determined using the static method.

- Principle: The substance is placed in a thermostatically controlled, evacuated vessel. The pressure exerted by the vapor in equilibrium with the liquid is measured at a given temperature.
- Apparatus:
 - Thermostatically controlled vacuum-tight vessel (ebulliometer)
 - Pressure transducer
 - Temperature sensor (e.g., platinum resistance thermometer)
 - Vacuum pump
 - Degassing system
- Procedure:
 - Introduce a purified sample of **cyclooctanone** into the vessel.
 - Degas the sample thoroughly to remove any dissolved gases (e.g., by several freeze-pump-thaw cycles).
 - Evacuate the apparatus.
 - Set the desired temperature using the thermostat.
 - Allow the system to reach thermal and phase equilibrium.
 - Record the pressure reading from the transducer.
 - Repeat the measurements at various temperatures.

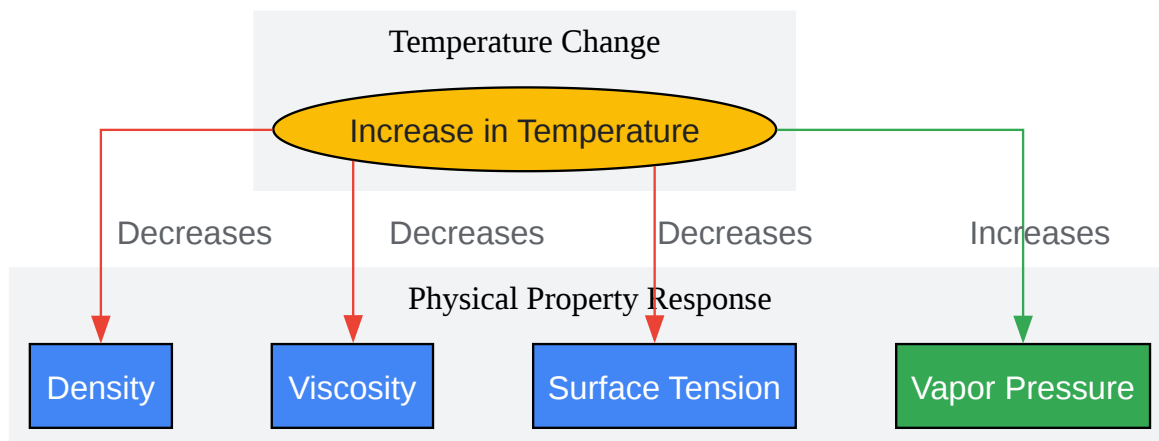
Surface Tension Measurement

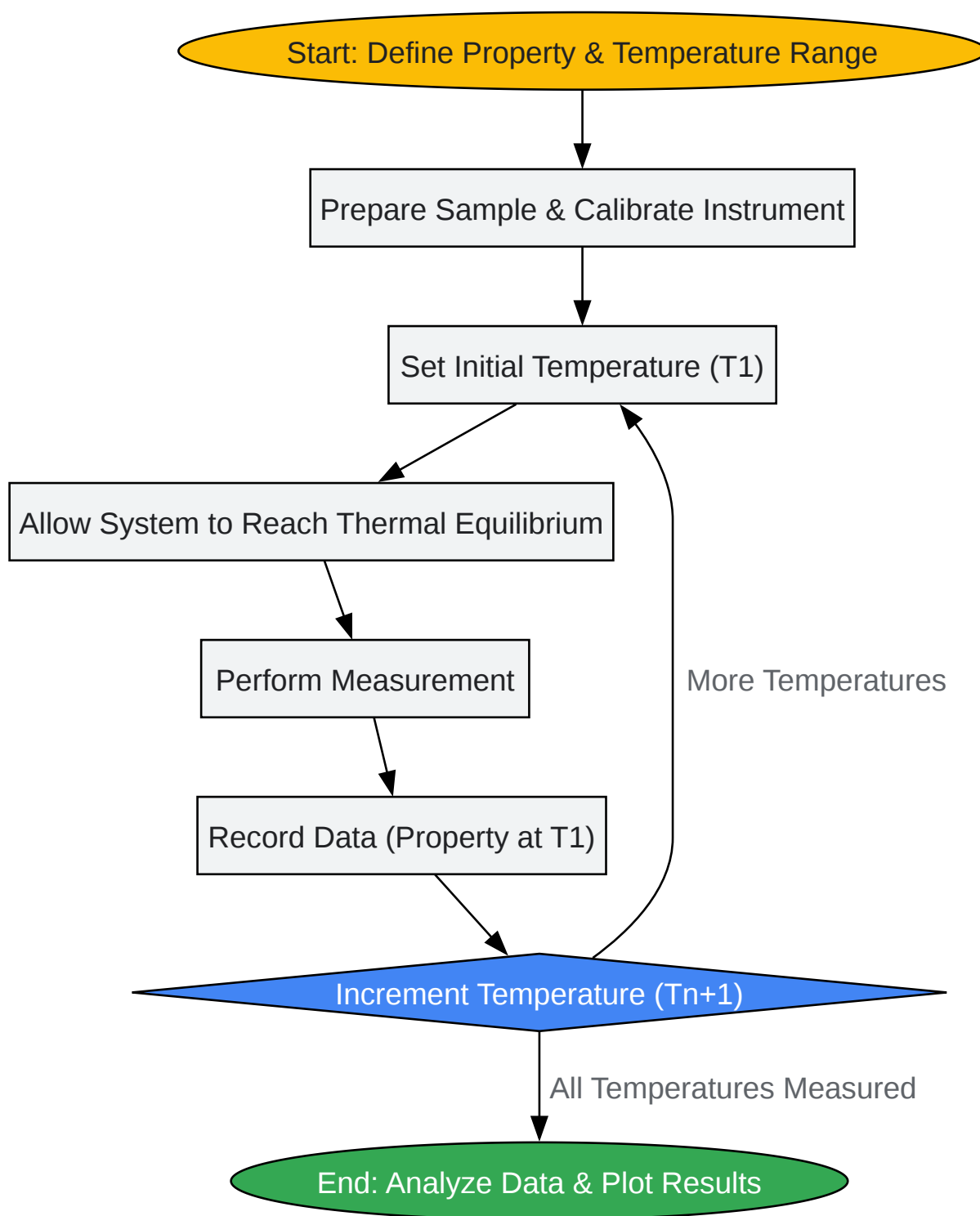
The surface tension of liquid **cyclooctanone** can be measured using the pendant drop method.

- Principle: A drop of the liquid is suspended from the tip of a needle. The shape of the drop is determined by the balance between surface tension and gravity. The surface tension can be calculated by analyzing the profile of the drop.
- Apparatus:
 - Drop shape analyzer with a high-resolution camera and light source
 - Syringe with a needle of known diameter
 - Thermostatically controlled sample chamber
- Procedure:
 - Fill the syringe with liquid **cyclooctanone**.
 - Form a pendant drop at the tip of the needle within the temperature-controlled chamber.
 - Allow the drop to equilibrate.
 - Capture an image of the drop profile.
 - Use software to analyze the drop shape and calculate the surface tension based on the Young-Laplace equation.
 - Repeat the measurement at different temperatures.

Visualizations

The following diagrams illustrate key relationships and workflows relevant to the physical properties of **cyclooctanone**.





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